

# o-Nitrosophenol: A Technical Overview of its Properties and Safety

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## Compound of Interest

Compound Name: *o*-Nitrosophenol

Cat. No.: B15183410

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CAS Number: 13168-78-0

This technical guide provides an in-depth overview of **o-nitrosophenol**, a significant chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development, offering a summary of its chemical properties, safety information, and known applications. Due to the limited availability of public data, this guide consolidates the currently accessible information.

## Chemical and Physical Properties

**o-Nitrosophenol**, also known as 2-nitrosophenol, is an organic compound with the chemical formula  $C_6H_5NO_2$ .<sup>[1]</sup> It is recognized for its utility as a reagent in organic synthesis, particularly in forming stable complexes with various metals, which is beneficial for metal-catalyzed reactions.<sup>[1]</sup> Furthermore, it serves as a precursor in the manufacturing of certain dyes and pharmaceuticals.<sup>[1]</sup>

A key characteristic of **o-nitrosophenol** is its existence in a tautomeric equilibrium with o-benzoquinone monoxime. This structural isomerism is a critical aspect of its chemical behavior.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties of **o-Nitrosophenol**

Property	Value
CAS Number	13168-78-0
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	123.11 g/mol

(Data sourced from LookChem)[1]

## Safety Information

Comprehensive toxicological data for **o-nitrosophenol** is not readily available in the public domain. However, information on nitroso compounds, in general, suggests potential hazards. Many nitroso compounds are considered carcinogens.[1] There is also an indication that **o-nitrosophenol** may explode upon heating.[1]

For the related isomer, 4-nitrosophenol, a Safety Data Sheet (SDS) indicates the following hazards: flammable solid, harmful if swallowed, causes skin irritation, causes serious eye damage, suspected of causing genetic defects, and toxic to aquatic life with long-lasting effects.[4] While this information pertains to a different isomer, it suggests that **o-nitrosophenol** should be handled with significant caution, using appropriate personal protective equipment and engineering controls.

General Handling Precautions (based on related compounds):

- Avoid contact with skin, eyes, and clothing.[4]
- Prevent ingestion and inhalation.[4]
- Use in a well-ventilated area or under a fume hood.
- Wear protective gloves, clothing, and eye/face protection.[4]
- Keep away from heat and potential ignition sources.

## Tautomerism of o-Nitrosophenol

**o-Nitrosophenol** exists in a dynamic equilibrium with its tautomer, o-benzoquinone monoxime. [2][3] This equilibrium is a fundamental aspect of its chemistry.

Caption: Tautomeric equilibrium of **o-nitrosophenol**.

## Experimental Protocols and Biological Pathways

Detailed experimental protocols for the synthesis or use of **o-nitrosophenol** are not widely published in publicly accessible literature. Similarly, specific signaling pathways in which **o-nitrosophenol** is known to be involved have not been identified in the performed searches. The available biological activity data primarily pertains to o-nitrophenol and its derivatives, and not specifically to **o-nitrosophenol**. [5]

In conclusion, **o-nitrosophenol** is a valuable chemical intermediate with recognized applications in synthesis. However, there is a significant lack of comprehensive safety and toxicological data. Researchers and scientists should exercise extreme caution when handling this compound, taking into account the potential hazards associated with nitroso compounds in general. Further research is needed to fully characterize its safety profile and biological activity.

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